

# Methoxypropanol: A Versatile and Greener Solvent for Organic Synthesis

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## Compound of Interest

Compound Name: **Methoxypropanol**

Cat. No.: **B072326**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Methoxypropanol**, specifically 1-methoxy-2-propanol, is an increasingly popular organic solvent in various chemical applications due to its favorable physicochemical properties, lower toxicity profile compared to some other glycol ethers, and its classification as a greener solvent alternative.<sup>[1]</sup> Its unique combination of a hydroxyl group and an ether linkage allows it to effectively dissolve a wide range of polar and non-polar compounds, making it a versatile medium for a variety of organic reactions. This document provides detailed application notes and experimental protocols for the use of **methoxypropanol** as a solvent in several key organic transformations.

## Physicochemical Properties of 1-Methoxy-2-propanol

A thorough understanding of a solvent's properties is crucial for its effective application in organic synthesis. The key physicochemical properties of 1-methoxy-2-propanol are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>	[2][3]
Molecular Weight	90.12 g/mol	[2][3]
Appearance	Clear, colorless liquid	[3][4]
Odor	Mild, ethereal	[3][4]
Boiling Point	118-120 °C	[4]
Melting Point	-95 to -97 °C	[4]
Density	0.916-0.924 g/mL at 25 °C	[2][4]
Vapor Pressure	10.9-11.8 mmHg at 25 °C	[2][4]
Flash Point	31.5-32 °C (closed cup)	[4]
Solubility in Water	Miscible	[3][4]
Autoignition Temperature	278 °C	[4]
Refractive Index (n <sub>20/D</sub> )	1.403	[4]

## Safety and Handling

**Methoxypropanol** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[5][6]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required.[4]
- Hand Protection: Wear suitable chemical-resistant gloves.[6]
- Skin and Body Protection: A lab coat and, if necessary, flame-retardant clothing should be worn.[6]

Handling and Storage:

- Store in a cool, dry, and well-ventilated area in tightly closed containers.[5][6]

- Ground and bond containers during transfer to prevent static discharge.[5]
- Avoid contact with strong oxidizing agents, strong acids, and strong bases.[4]

Disposal:

- Dispose of waste **methoxypropanol** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Applications in Organic Reactions

**Methoxypropanol**'s unique properties make it a suitable solvent for a range of organic reactions, including nucleophilic substitutions, esterifications, reductions, and palladium-catalyzed cross-coupling reactions.

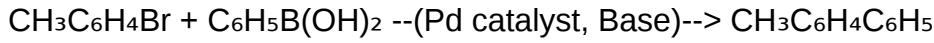
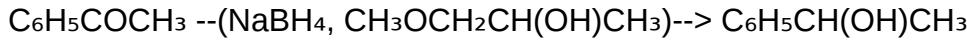
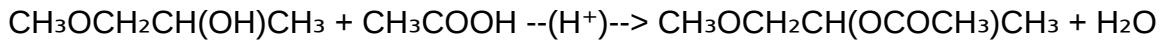
### Nucleophilic Substitution Reactions

The polar, protic nature of **methoxypropanol** can facilitate nucleophilic substitution reactions, particularly those proceeding through an SN1 mechanism, by stabilizing carbocation intermediates.[7] For SN2 reactions, while polar aprotic solvents are often preferred, **methoxypropanol** can still be a viable medium, especially at elevated temperatures.

Protocol: Synthesis of 1-azido-2-methoxypropane (Illustrative)

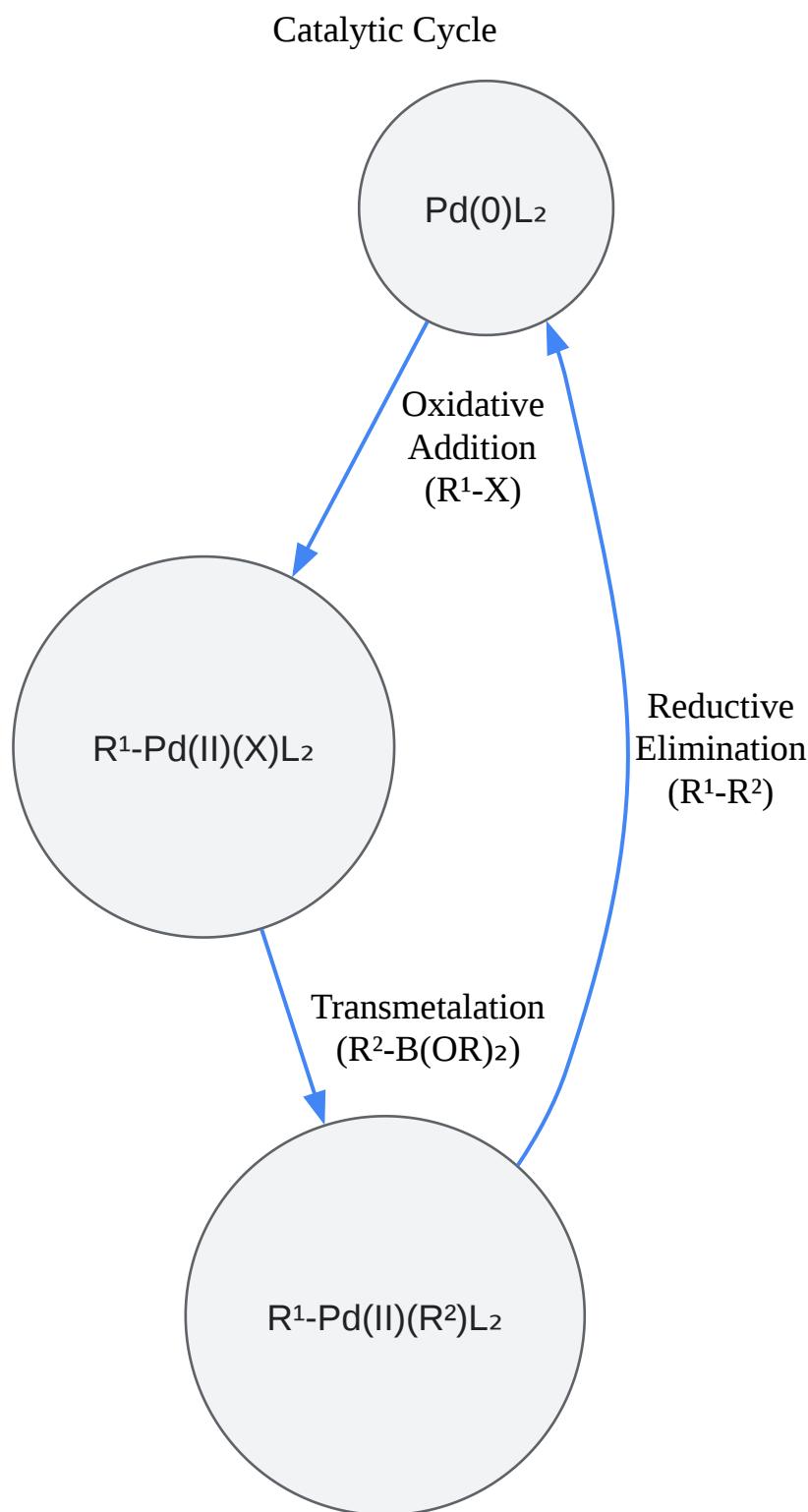
This protocol is adapted from a procedure for a related **methoxypropanol** derivative and illustrates a typical nucleophilic substitution.

Reaction Scheme:



A general experimental workflow for organic synthesis.

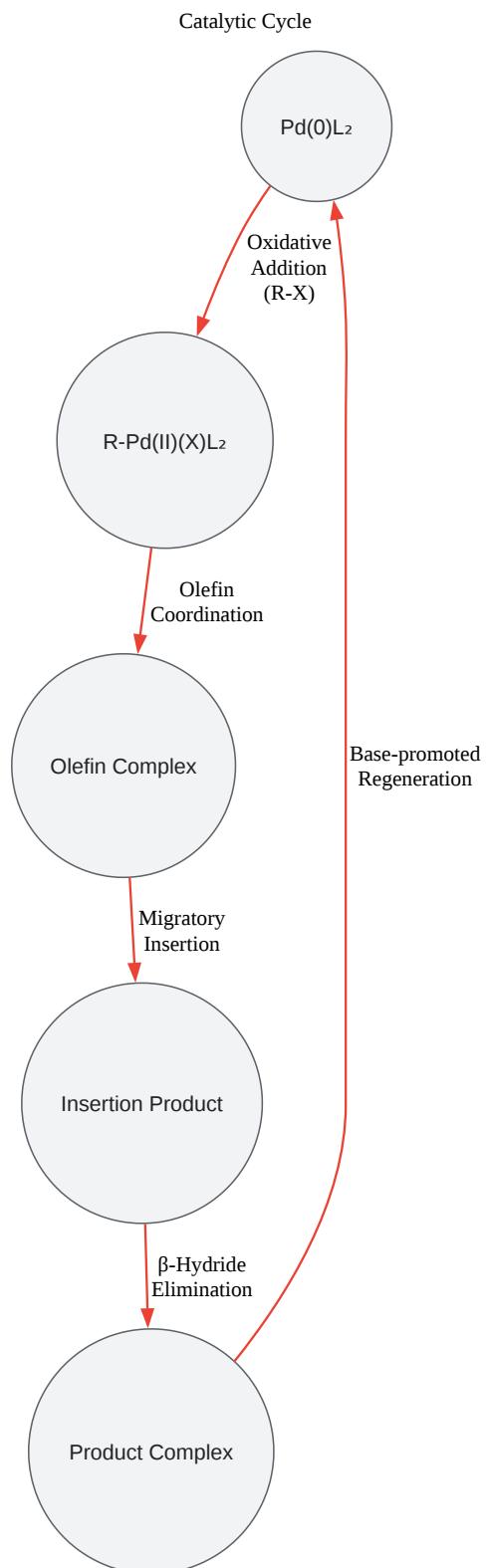
## Catalytic Cycle of the Suzuki-Miyaura Coupling



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The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Catalytic Cycle of the Heck Reaction



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